

Personal protective equipment for handling L-778123 dihydrochloride

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Compound of Interest

Compound Name: L-778123 dihydrochloride

Cat. No.: B1674099 Get Quote

Essential Safety and Handling Guide for L-778123 Dihydrochloride

FOR IMMEDIATE USE BY RESEARCH, SCIENTIFIC, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **L-778123 dihydrochloride**, a potent dual inhibitor of farnesyl protein transferase (FPTase) and geranylgeranyl protein transferase I (GGPTase-I)[1]. Adherence to these procedures is essential to ensure personnel safety and maintain a secure laboratory environment.

Personal Protective Equipment (PPE)

All personnel must use the following personal protective equipment when handling **L-778123 dihydrochloride**. This is based on general safety protocols for handling potent chemical compounds and information from safety data sheets for similar laboratory chemicals[2].



Protection Type	Recommended Equipment	Purpose
Eye/Face Protection	Safety glasses with side- shields or goggles.	Protects against splashes and dust.
Skin Protection	Chemical-resistant gloves (e.g., nitrile). Lab coat.	Prevents skin contact.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate and dust formation is likely, a NIOSH-approved respirator may be necessary.	Minimizes inhalation of dust or aerosols.

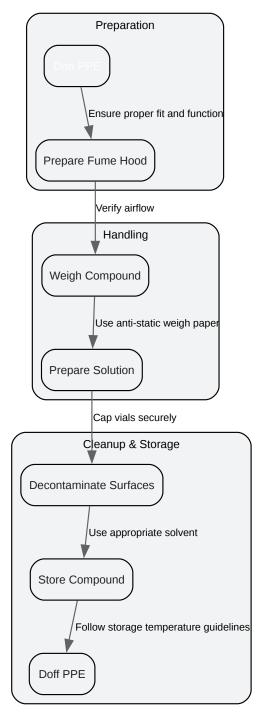
Operational Plan: Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **L-778123 dihydrochloride** and ensuring laboratory safety.

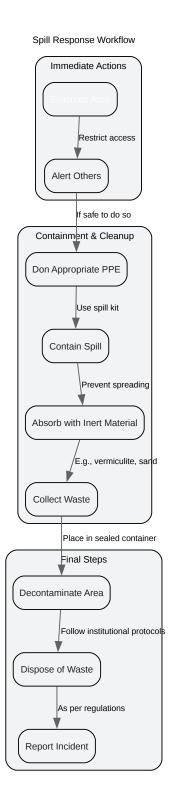
Handling Workflow













Waste Disposal Plan Waste Collection Liquid Waste Solid Waste Contaminated PPE, weigh paper Unused solutions, rinsates Labeling & Storage Label Waste Containers Clearly identify contents Store in Designated Area Secure, ventilated location Final Disposal Arrange for Pickup Contact EHS Complete Documentation

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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